

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Ertugliflozin-d9

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Compound of Interest

Compound Name: *Ertugliflozin-d9*

Cat. No.: *B12383401*

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Ertugliflozin-d9**, a deuterated internal standard crucial for pharmacokinetic and bioanalytical studies of Ertugliflozin. The described protocol provides a reliable framework for the separation and quantification of **Ertugliflozin-d9** in various matrices, ensuring high precision and accuracy. This document includes a comprehensive experimental protocol, tabulated data summarizing key analytical parameters, and a visual workflow to guide researchers through the process.

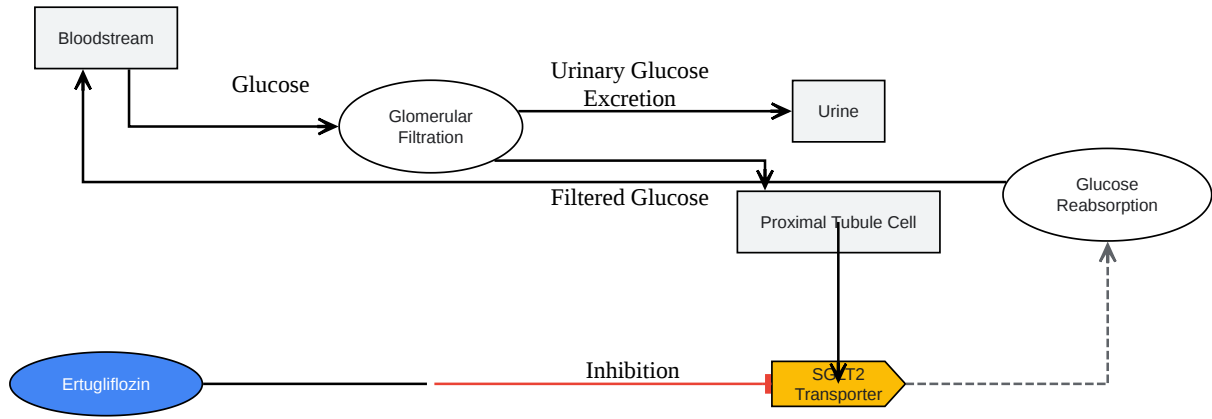
Introduction

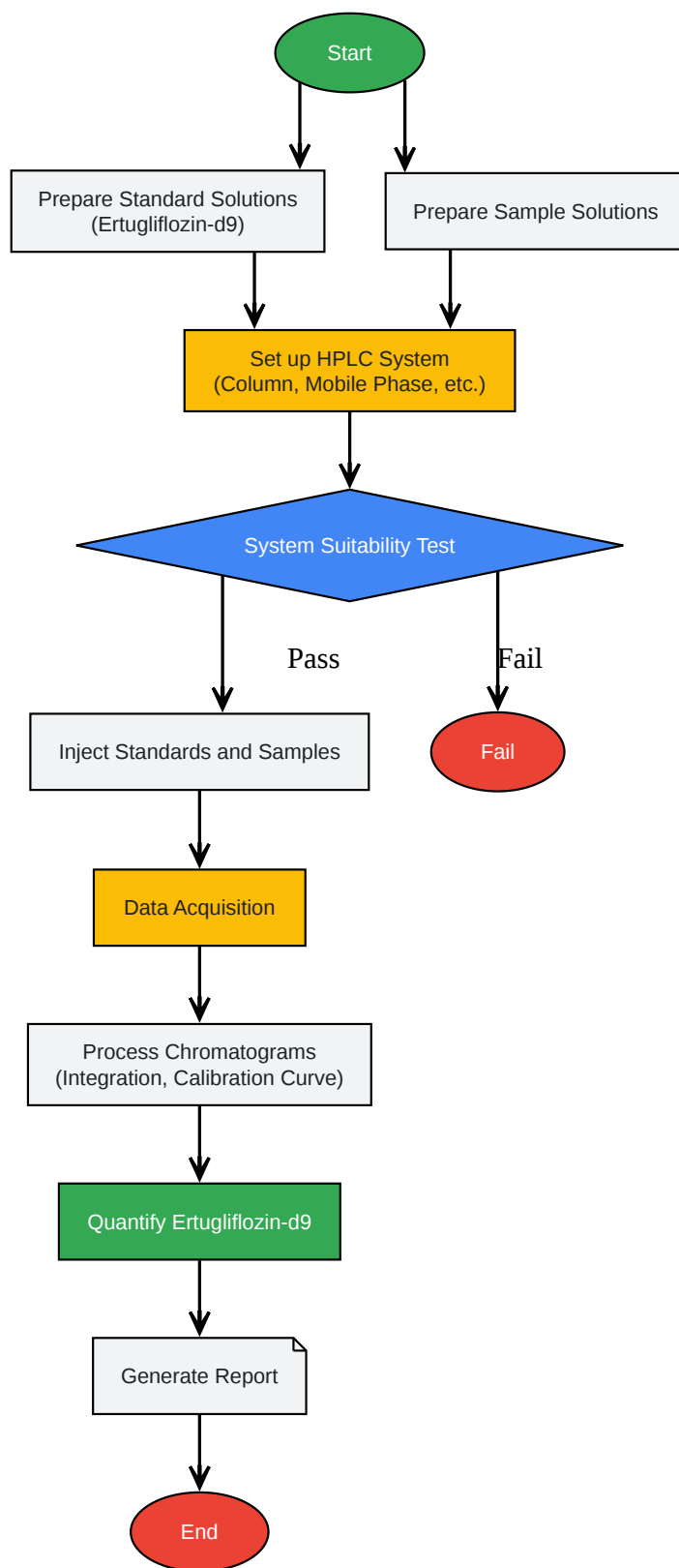
Ertugliflozin is a potent and selective inhibitor of the sodium-glucose co-transporter 2 (SGLT2), approved for the treatment of type 2 diabetes mellitus.[1][2] Accurate quantification of Ertugliflozin in biological samples is essential for pharmacokinetic studies, and the use of a stable isotope-labeled internal standard like **Ertugliflozin-d9** is the gold standard for

minimizing matrix effects and ensuring analytical precision. This document outlines a validated Reverse-Phase HPLC (RP-HPLC) method suitable for the routine analysis of **Ertugliflozin-d9**. The method is adapted from established protocols for Ertugliflozin analysis.[3][4][5]

Signaling Pathway of Ertugliflozin

Ertugliflozin selectively inhibits SGLT2 in the proximal tubules of the kidneys. This inhibition reduces the reabsorption of filtered glucose from the tubular fluid, leading to increased urinary glucose excretion and a subsequent lowering of blood glucose levels in patients with type 2 diabetes.





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- To cite this document: BenchChem. [Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Ertugliflozin-d9]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12383401/docs#application-note-high-performance-liquid-chromatography-hplc-analysis-of-ertugliflozin-d9>]

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